

An In-depth Technical Guide to Methylphosphinic Acid Ethyl Ester

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Compound of Interest

Compound Name: Ethyl methylphosphinate

CAS No.: 16391-07-4

Cat. No.: B097341

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Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of methylphosphinic acid ethyl ester (CAS RN: 16391-07-4), a noteworthy organophosphorus compound. The guide delves into its nomenclature, chemical properties, and established synthesis methodologies. Furthermore, it explores its applications, particularly as a flame retardant and a versatile solvent in organic synthesis. A significant emphasis is placed on safety and handling protocols, drawing from authoritative safety data sheets. This document is intended to be a vital resource for professionals in research and development, offering foundational knowledge and practical insights into the effective and safe utilization of this chemical.

Introduction

Methylphosphinic acid ethyl ester, also known as **ethyl methylphosphinate**, is an organophosphorus compound characterized by a phosphorus atom double-bonded to one

oxygen atom, single-bonded to another oxygen atom in an ester linkage, and also bonded to a methyl group and a hydrogen atom. This structure places it in the phosphinate class of compounds. While not as widely publicized as some other organophosphorus reagents, its unique properties make it a compound of interest in specific industrial and synthetic applications. This guide aims to consolidate the available technical information on methylphosphinic acid ethyl ester, providing a clear and concise resource for researchers and professionals.

Nomenclature and Chemical Identity

A precise understanding of a chemical's identity is paramount for accurate research and safe handling. Methylphosphinic acid ethyl ester is known by several synonyms, and it is crucial to distinguish it from similar-sounding but structurally different compounds, most notably ethyl methylphosphonate.

Synonyms and Identifiers

- Systematic Name: Methylphosphinic acid ethyl ester[1][2]
- Common Name: **Ethyl methylphosphinate**[1][2]
- CAS Registry Number: 16391-07-4[1][2]
- EC Number: 812-047-1[3]
- Other Synonyms: Ethoxy-methyl-oxophosphanium, METHYLPHOSPHINIC ACID ETHYL ESTER, Phosphinic acid, P-Methyl-, ethyl ester[2][3][4]

Table 1: Key Chemical Identifiers

Identifier	Value	Source(s)
CAS Registry Number	16391-07-4	[1][2]
Molecular Formula	C3H9O2P	[2][4]
Molecular Weight	108.08 g/mol	[2]
InChI	InChI=1/C3H9O2P/c1-3-5-6(2)4/h6H,3H2,1-2H3	[2]
Canonical SMILES	CCOC	[3]

Physicochemical Properties

The physical and chemical properties of a substance are fundamental to its application and handling. The following table summarizes the known properties of methylphosphinic acid ethyl ester.

Table 2: Physicochemical Properties of Methylphosphinic Acid Ethyl Ester

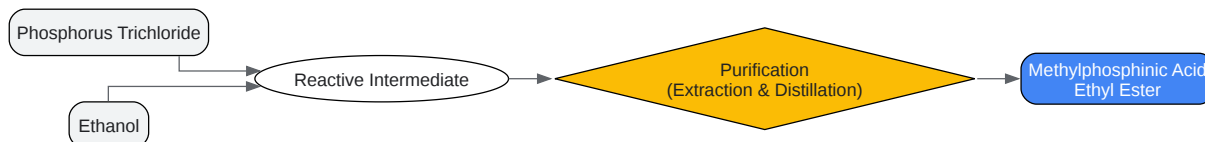
Property	Value	Source(s)
Appearance	Colorless to light yellow liquid with an oil-like odor.	[1]
Boiling Point	70 °C at 15 Torr	[1]
Density	1.0511 g/cm ³	[1][3]
Flash Point	36.579 °C	[1][3]
Vapor Pressure	22.395 mmHg at 25°C	[1][3]
Solubility	Soluble in organic solvents such as ethanol, ether, and chlorinated hydrocarbons; almost insoluble in water.	[1]
Stability	Relatively stable at room temperature; may decompose when heated or in contact with a flame.	[1]

Synthesis of Methylphosphinic Acid Ethyl Ester

The synthesis of phosphinates can often be achieved through variations of the Michaelis-Arbuzov reaction or by esterification of the corresponding phosphinic acid.[5][6] For methylphosphinic acid ethyl ester, a common preparative method involves the reaction of a phosphorus precursor with ethanol.

General Synthesis Pathway

A frequently cited method for the preparation of **ethyl methylphosphinate** is the reaction of phosphorus trichloride with ethanol.[1] This reaction is then followed by purification steps, typically extraction and distillation, to isolate the final product.



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Caption: General synthesis pathway for methylphosphinic acid ethyl ester.

Experimental Protocol: Esterification of Methylphosphinic Acid

While a specific peer-reviewed protocol for the synthesis of methylphosphinic acid ethyl ester is not readily available in the public domain, a general procedure for the esterification of a phosphinic acid with an alcohol under microwave conditions has been described. This can be adapted for the synthesis of the title compound.

Disclaimer: This is a generalized protocol and requires optimization for the specific synthesis of methylphosphinic acid ethyl ester.

Materials:

- Methylphosphinic acid
- Ethanol (anhydrous)
- Ionic liquid catalyst (e.g., [bmim][BF₄]) (optional)
- Microwave reactor

Procedure:

- In a microwave-safe reaction vessel, combine methylphosphinic acid with a significant excess of anhydrous ethanol.

- If desired, add a catalytic amount of an ionic liquid to facilitate the reaction.
- Seal the vessel and place it in the microwave reactor.
- Heat the mixture under microwave irradiation. The temperature and reaction time will need to be optimized, but a starting point could be 160°C for several hours.[5]
- Monitor the reaction progress using an appropriate technique, such as ³¹P NMR, if available.
- Upon completion, cool the reaction mixture to room temperature.
- The excess ethanol can be removed under reduced pressure.
- The crude product should be purified, for example, by vacuum distillation, to yield pure methylphosphinic acid ethyl ester.

Applications

Methylphosphinic acid ethyl ester has found utility in a few key areas, primarily leveraging its phosphorus content and its properties as a solvent.

Flame Retardant

Due to its ability to inhibit combustion, one of the primary applications of **ethyl methylphosphinate** is as a flame retardant.[1] It can be incorporated into polymers and other combustible materials to enhance their fire resistance. Organophosphorus compounds, in general, are known to function as flame retardants through mechanisms that can include the formation of a protective char layer and the release of radical scavengers in the gas phase during combustion.

Solvent in Organic Synthesis

With its good solubility for a range of organic compounds, **ethyl methylphosphinate** can be employed as a solvent in various chemical reactions.[1] Its use has been noted in the preparation of pesticides, pharmaceuticals, and dyes. The choice of solvent can significantly impact reaction rates and yields, and the unique properties of **ethyl methylphosphinate** may be advantageous in specific synthetic contexts.

Safety and Handling

As with any chemical, proper safety precautions are essential when handling methylphosphinic acid ethyl ester. The information presented here is derived from available Safety Data Sheets (SDS).

Hazard Identification

- **Flammability:** **Ethyl methylphosphinate** is a flammable liquid and vapor.[1][4] It can form explosive mixtures with air. Keep away from open flames, hot surfaces, and sources of ignition.[1]
- **Toxicity:** The compound is considered to have some level of toxicity and can be harmful if absorbed through the skin or inhaled.[1]
- **Irritation:** It may cause skin and eye irritation.[2]

Personal Protective Equipment (PPE)

- **Hand Protection:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses with side-shields or chemical goggles.
- **Skin and Body Protection:** Wear impervious clothing to prevent skin contact.
- **Respiratory Protection:** In case of insufficient ventilation, wear a suitable respiratory mask.

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use only in a well-ventilated area.[2] Do not eat, drink, or smoke when using this product.[2]
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place.[2] Store locked up.[2]

First Aid Measures

- **If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]

- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Spectroscopic Data

Detailed, peer-reviewed spectroscopic data (^1H NMR, ^{13}C NMR, ^{31}P NMR, IR, Mass Spectrometry) for methylphosphinic acid ethyl ester (CAS 16391-07-4) is not readily available in the public domain. Researchers requiring this information for characterization will likely need to acquire it experimentally. The analysis of similar organophosphorus compounds suggests that ^{31}P NMR would be a particularly valuable tool for structural confirmation and purity assessment.[7]

Conclusion

Methylphosphinic acid ethyl ester is a valuable organophosphorus compound with established applications as a flame retardant and a specialized solvent. While detailed synthetic protocols and spectroscopic characterization data are not widely published, this guide provides a solid foundation of its nomenclature, physicochemical properties, general synthesis, and critical safety information. As with any chemical reagent, a thorough understanding of its properties and adherence to strict safety protocols are imperative for its effective and safe use in research and development.

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